

Allyl tribromoacetate molecular weight and formula

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Compound of Interest

Compound Name: Allyl tribromoacetate

Cat. No.: B15486424

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An In-depth Technical Guide on Allyl Tribromoacetate

This technical guide provides essential information regarding the molecular properties of **allyl tribromoacetate**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

Allyl tribromoacetate is an ester consisting of an allyl group and a tribromoacetate group. Its fundamental molecular characteristics are summarized below.

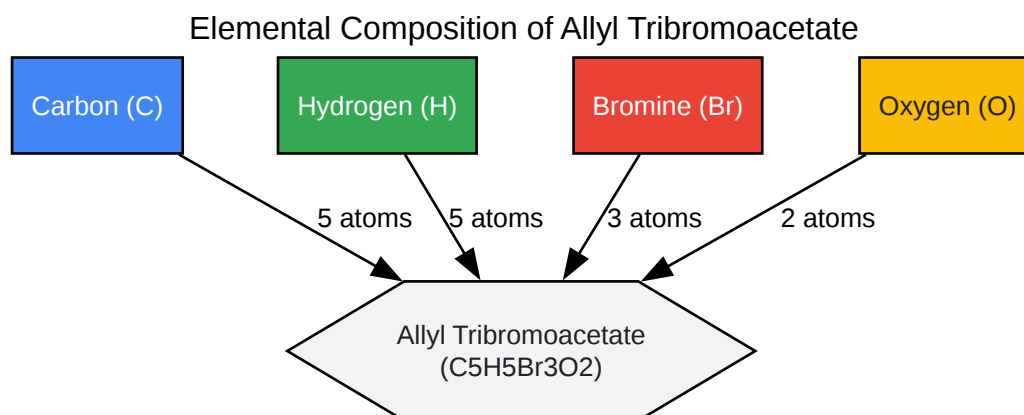
Quantitative Molecular Information

The molecular formula and weight are crucial for stoichiometric calculations in chemical reactions, analytical characterization, and drug design.

Property	Value
Molecular Formula	C5H5Br3O2[1]
Molecular Weight	336.8 g/mol [1]
IUPAC Name	prop-2-enyl 2,2,2-tribromoacetate[1]

Molecular Composition

The structural composition of **allyl tribromoacetate** is derived from its constituent elements, as illustrated in the following diagram.



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Caption: Elemental composition of **Allyl Tribromoacetate**.

Methodologies and Protocols

The determination of the molecular weight and formula of a chemical compound like **allyl tribromoacetate** is typically achieved through a combination of analytical techniques. As this document is a summary of known properties, detailed experimental protocols for its initial discovery and characterization are not provided. The standard methods for such a determination would include:

- Mass Spectrometry: To determine the mass-to-charge ratio of the molecule, which directly gives the molecular weight.
- Elemental Analysis: To determine the percentage composition of each element in the compound, from which the empirical formula can be derived.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the chemical structure and confirm the connectivity of atoms, which, in conjunction with other data, confirms the

molecular formula.

These are standard analytical procedures and are not presented here as specific experimental protocols. No signaling pathways are associated with the chemical properties of this compound.

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References

- 1. Compound 527612: Allyl tribromoacetate - Dataset - Virginia Open Data Portal [data.virginia.gov]
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